

N-(4-Methoxyphenyl)acetamide melting point and physical characteristics

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Compound of Interest

Compound Name: *N*-(4-Methoxyphenyl)acetamide

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N-(4-Methoxyphenyl)acetamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical and chemical characteristics of **N-(4-Methoxyphenyl)acetamide**, also known as Methacetin or p-Acetanisidide. The information is curated for professionals in research and development, offering precise data and standardized experimental protocols.

Core Physical and Chemical Properties

N-(4-Methoxyphenyl)acetamide is a white to light beige crystalline powder.^[1] It is a member of the acetamide class and is structurally related to paracetamol, with a methyl group replacing the phenolic hydroxyl hydrogen.^[2] This compound is stable under normal storage conditions.^[1]

Quantitative Data Summary

The physical and chemical properties of **N-(4-Methoxyphenyl)acetamide** are summarized in the table below. Data from various sources are presented to provide a comprehensive understanding of its characteristics.

Property	Value	Units
Melting Point	128 - 132	°C
Boiling Point	~335 - 345.5	°C
Density	~1.1 - 1.24	g/cm ³
Water Solubility	0.42	g/100 mL (at 20 °C)
Molecular Weight	165.19	g/mol
Molecular Formula	C ₉ H ₁₁ NO ₂	

Experimental Protocols

Detailed methodologies for determining the key physical characteristics of **N-(4-Methoxyphenyl)acetamide** are outlined below. These protocols are based on standard laboratory procedures.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity.^[3] A pure substance will have a sharp melting point, while impurities will typically depress and broaden the melting range.^[4]

Procedure:

- **Sample Preparation:** The **N-(4-Methoxyphenyl)acetamide** sample must be completely dry and in a fine, powdered form to ensure uniform heat transfer.^[3] If necessary, the sample should be crushed using a mortar and pestle.^[3]
- **Capillary Loading:** A small amount of the powdered sample is introduced into a capillary tube, which is then tapped gently to pack the sample to a height of 2-3 mm.^[5]
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature sensor.^[6]
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the melting point is approached.^[4] An initial rapid heating can be done to determine an

approximate melting range, followed by a more precise measurement.[6]

- Observation: The temperature at which the first liquid is observed and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.[6]

Bulk Density Measurement

Bulk density provides insight into the packing properties and flowability of a powdered substance.

Procedure:

- Sieving (Optional): To break up any agglomerates, the powder may be gently passed through a 1.0 mm sieve.[7][8]
- Measurement:
 - Method 1 (Graduated Cylinder): A known mass of the powder is gently introduced into a graduated cylinder, and the unsettled apparent volume is read. The bulk density is calculated as mass/volume.[7]
 - Method 2 (Scott Volumeter): A known volume of powder is collected in a cup of a specified volume after passing through a volumeter, and the mass is then determined.[7]
- Calculation: The bulk density is expressed in g/mL.[7]

Solubility Determination

Understanding the solubility of a compound is crucial for its application in various experimental and formulation contexts.

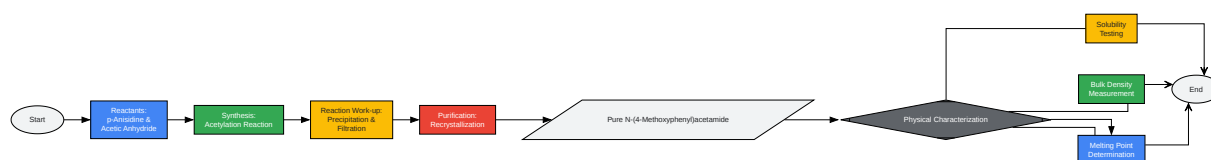
Procedure:

- Initial Solvent Screening: A small, measured amount of **N-(4-Methoxyphenyl)acetamide** (e.g., 25 mg) is placed in a test tube.[9]
- Solvent Addition: A measured volume of the solvent (e.g., 0.75 mL of water) is added in portions, with vigorous shaking after each addition.[9]

- Observation: The compound is classified as soluble if it completely dissolves. If it does not dissolve in a neutral solvent like water, its solubility in acidic (e.g., 5% HCl) and basic (e.g., 5% NaOH) solutions can be tested to understand its acid-base properties.[9][10]

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **N-(4-Methoxyphenyl)acetamide**.



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Caption: Synthesis and Characterization Workflow for **N-(4-Methoxyphenyl)acetamide**.

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